Technical Guide: Physicochemical Properties of 1-Cyclopropylethanol

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Compound of Interest

Compound Name:	*1-Cyclopropylethanol*
CAS No.:	*765-42-4*
Cat. No.:	*B1359789*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **1-Cyclopropylethanol**, with a specific focus on its solubility and density. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical research fields where **1-Cyclopropylethanol** may be used as an intermediate or building block.

Core Properties of 1-Cyclopropylethanol

1-Cyclopropylethanol, also known as α-methylcyclopropanemethanol, is an organic compound with the chemical formula $C_5H_{10}O$. It is characterized by a cyclopropyl group attached to an ethanol backbone. This structure, particularly the presence of the hydroxyl (-OH) group, significantly influences its physical and chemical properties, including its solubility and reactivity.[1] At room temperature, it exists as a colorless liquid.[1]

Quantitative Data

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The following table summarizes the key quantitative physicochemical properties of **1-Cyclopropylethanol** that have been reported in the literature.

Property	Value	Temperature (°C)	Reference
Density	0.881 g/mL	25	[2][3][4]
Boiling Point	120-122 °C	-	[2][3]
Molar Mass	86.13 g/mol	-	
Refractive Index	1.431	20	[2][3]

Solubility Profile

Currently, specific quantitative data on the solubility of **1-Cyclopropylethanol** in water and various organic solvents is not readily available in publicly accessible literature. However, based on its chemical structure, a qualitative assessment of its solubility can be made. The presence of the polar hydroxyl (-OH) group suggests that **1-Cyclopropylethanol** is likely to exhibit some degree of solubility in polar solvents such as water and lower alcohols (e.g., ethanol, methanol) through the formation of hydrogen bonds. Conversely, the nonpolar cyclopropyl and ethyl components of the molecule suggest it will also be soluble in a range of common organic solvents.

Experimental Protocols

For researchers requiring precise quantitative data, the following established methodologies are recommended for the experimental determination of solubility and density.

Determination of Density

The density of liquid **1-Cyclopropylethanol** can be accurately determined using a pycnometer or a digital density meter. A general procedure using a pycnometer is outlined below:

- Cleaning and Calibration: Thoroughly clean and dry a pycnometer of a known volume. Record the mass of the empty, dry pycnometer.

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- Filling: Fill the pycnometer with **1-Cyclopropylethanol**, ensuring no air bubbles are trapped inside. The temperature of the liquid should be controlled and recorded, ideally at 25°C.
- Mass Measurement: Weigh the filled pycnometer.
- Calculation: The density is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer to get the mass of the **1-Cyclopropylethanol**, and then dividing this mass by the known volume of the pycnometer.

Determination of Solubility

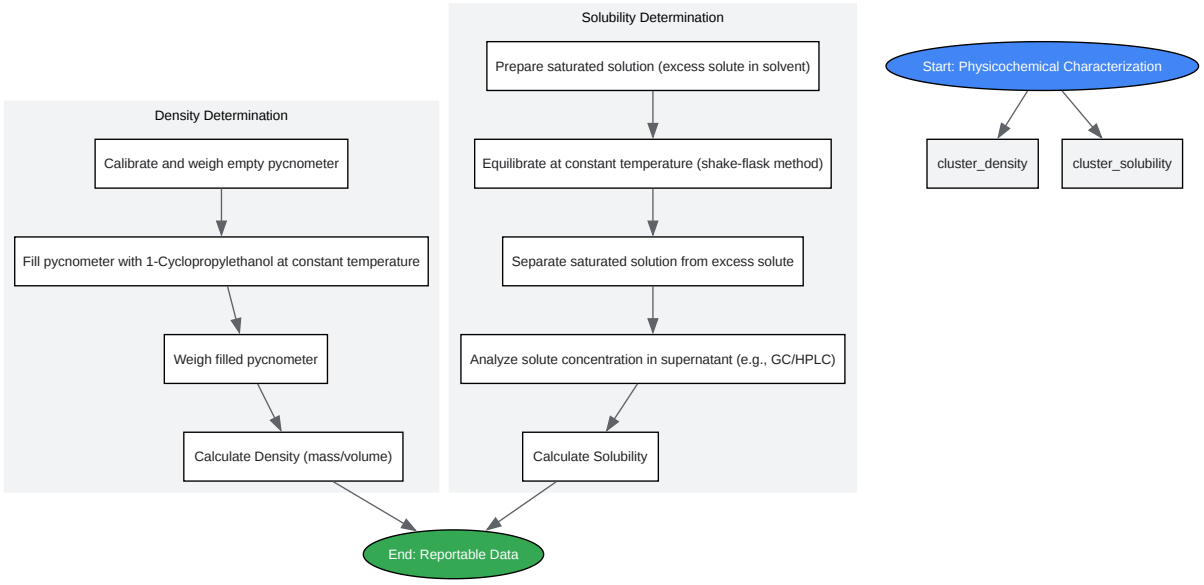
The solubility of **1-Cyclopropylethanol** in a given solvent can be determined using the isothermal shake-flask method, a widely accepted technique.

- Sample Preparation: Prepare a series of vials containing a known volume of the desired solvent (e.g., water, ethanol, acetone).
- Addition of Solute: Add an excess amount of **1-Cyclopropylethanol** to each vial to create a saturated solution.
- Equilibration: Seal the vials and place them in a constant-temperature shaker bath (e.g., at 25°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same constant temperature until the excess, undissolved **1-Cyclopropylethanol** has settled.
- Sampling and Analysis: Carefully extract a known volume of the clear, saturated supernatant. The concentration of **1-Cyclopropylethanol** in the supernatant can then be determined using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC), against a calibrated standard curve.
- Calculation: The solubility is then expressed as the mass of solute per volume or mass of solvent (e.g., g/100 mL).

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the solubility and density of **1-Cyclopropylethanol**.

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Caption: Workflow for Determining Density and Solubility.

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